

Personal protective equipment for handling Piroxicam-d4

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Compound of Interest

Compound Name: Piroxicam-d4

Cat. No.: B15609859

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Essential Safety and Handling Guide for Piroxicam-d4

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Piroxicam-d4**. The following procedures are designed to ensure the safe handling and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment

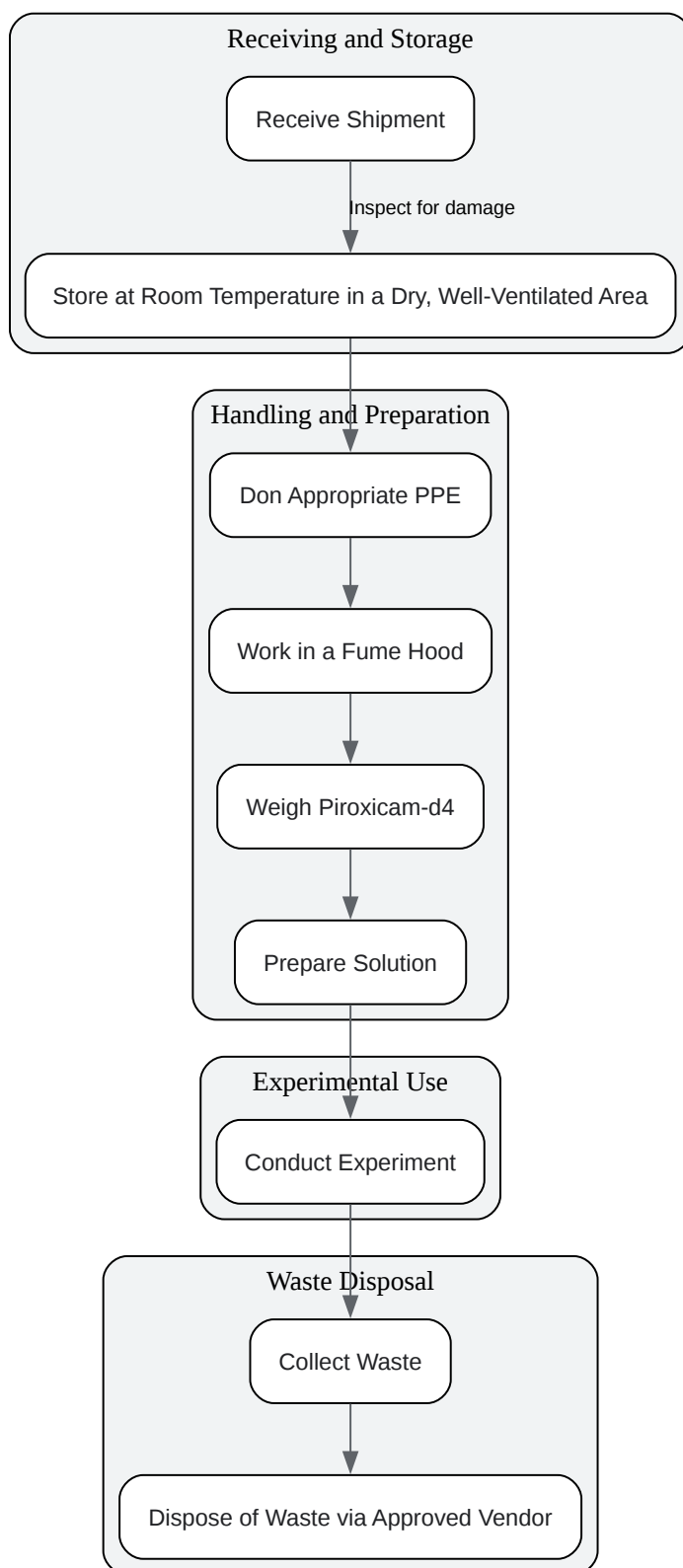
Piroxicam-d4 is a deuterated form of the non-steroidal anti-inflammatory drug (NSAID) Piroxicam. It is classified as toxic if swallowed[1][2][3]. The primary routes of exposure are inhalation, ingestion, and contact with skin and eyes[1]. Chronic exposure may lead to gastrointestinal and kidney toxicity[4]. Therefore, strict adherence to safety protocols and the use of appropriate personal protective equipment (PPE) are mandatory.

Summary of Required Personal Protective Equipment

| Protection Type | Recommended Equipment | Standard |
|------------------------|---|--|
| Eye/Face Protection | Safety glasses with side-shields or a face shield | NIOSH (US) or EN 166 (EU) approved[1][5] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile) and a lab coat or protective clothing | EN 374 (EU) compliant gloves[5] |
| Respiratory Protection | A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges should be used when engineering controls are insufficient or as a backup.[1] | NIOSH (US) or EN 143 (EU) approved |

Operational Plan for Handling Piroxicam-d4

A systematic approach to handling **Piroxicam-d4** is essential to minimize exposure and ensure a safe laboratory environment. The following workflow outlines the key steps from receiving the compound to its final use in experimental procedures.



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Caption: Workflow for the safe handling of **Piroxicam-d4**.

Step-by-Step Handling Procedures:

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any signs of damage or leakage.
 - Store the compound in a tightly sealed container at room temperature in a dry, well-ventilated area[1]. The storage area should be secure and accessible only to authorized personnel.
- Preparation and Weighing:
 - Always handle **Piroxicam-d4** within a certified chemical fume hood to minimize inhalation exposure[1].
 - Before handling, don the appropriate PPE as outlined in the table above.
 - When weighing the solid compound, use a microbalance within the fume hood. Handle the powder carefully to avoid creating dust.
- Solution Preparation:
 - Prepare solutions in the fume hood.
 - Use a proper glove removal technique to avoid skin contact with the product when finished[5].
 - Wash hands thoroughly after handling[2][5].

Disposal Plan

Proper disposal of **Piroxicam-d4** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Segregation and Collection:

- Solid Waste: Collect unused **Piroxicam-d4** powder and any materials heavily contaminated with the solid (e.g., weighing paper, contaminated gloves) in a dedicated, sealed, and clearly

labeled hazardous waste container.

- Liquid Waste: Collect solutions containing **Piroxicam-d4** in a separate, sealed, and labeled hazardous waste container.
- Sharps: Any sharps (e.g., needles, pipette tips) contaminated with **Piroxicam-d4** should be disposed of in a designated sharps container.
- Contaminated PPE: Dispose of used gloves and other disposable PPE in a designated hazardous waste stream.

Disposal Method:

- All waste containing **Piroxicam-d4** must be disposed of through an approved hazardous waste disposal service. Do not dispose of this material down the drain or in regular trash.

Quantitative Data Summary

The following table summarizes key quantitative data for **Piroxicam-d4**.

| Property | Value | Reference |
|---------------------|-----------------------------------|-----------|
| Molecular Formula | C15H9D4N3O4S | [1] |
| Molecular Weight | 335.4 g/mol | |
| Physical State | Solid | [1] |
| GHS Classification | Acute Toxicity, Oral (Category 3) | [1] |
| Hazard Statement | H301: Toxic if swallowed | [1][2][3] |
| Storage Temperature | Room Temperature | [1] |

Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- Ingestion: If swallowed, rinse mouth with water (only if the person is conscious). Do NOT induce vomiting. Call a physician or poison control center immediately[2].

By adhering to these guidelines, researchers can safely handle **Piroxicam-d4**, minimizing risks to themselves and the environment. Always consult the specific Safety Data Sheet (SDS) for the product you are using for the most detailed and up-to-date information.

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